

What is the chemical structure of Desethylene ciprofloxacin

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Compound of Interest

Compound Name: *Desethylene ciprofloxacin*

Cat. No.: *B035067*

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An In-depth Technical Guide to Desethylene Ciprofloxacin

Introduction

Desethylene ciprofloxacin is a primary metabolite of ciprofloxacin, a widely utilized broad-spectrum fluoroquinolone antibiotic.[1][2][3] It is also recognized as a degradation product of ciprofloxacin, which can be formed through processes such as advanced oxygenation in wastewater treatment.[2] While it exhibits antibacterial properties, its activity is less potent than the parent compound, ciprofloxacin.[3][4] This document provides a comprehensive overview of the chemical structure, properties, and analytical methodologies related to **Desethylene ciprofloxacin** for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Desethylene ciprofloxacin, systematically named 7-(2-aminoethylamino)-1-cyclopropyl-6-fluoro-4-oxoquinoline-3-carboxylic acid, is a derivative of ciprofloxacin where the piperazine ring is opened.[5][6]

- IUPAC Name: 7-(2-aminoethylamino)-1-cyclopropyl-6-fluoro-4-oxoquinoline-3-carboxylic acid[5][6]
- Synonyms: Ciprofloxacin-7-ethylenediamine, Desethyleneciprofloxacin, 7-Aea-ciprofloxacin[5]

- CAS Number: 103222-12-4 (free base)[5], 528851-31-2 (hydrochloride salt)[1][2][6]
- Molecular Formula: C₁₅H₁₆FN₃O₃[2][5]
- SMILES: FC1=CC2=C(C=C1NCCN)N(C3CC3)C=C(C(O)=O)C2=O[2]
- InChI Key: ODOFTUIHVVTJRI-UHFFFAOYSA-N[2]

Physicochemical Properties

The physicochemical properties of **Desethylene ciprofloxacin** and its hydrochloride salt are summarized in the table below.

Property	Value (Free Base)	Value (Hydrochloride Salt)	Reference
Molecular Weight	305.30 g/mol	341.8 g/mol	[2][5]
Exact Mass	305.11756954 Da	341.0942473 Da	[5][6]
Melting Point	Not available	>240°C (decomposes)	[7]
Solubility	Not available	Slightly soluble in DMSO, Methanol, and Water	[7]
λ _{max}	Not available	278 nm	[2]
Topological Polar Surface Area	95.7 Å ²	95.7 Å ²	[5][6]

Synthesis

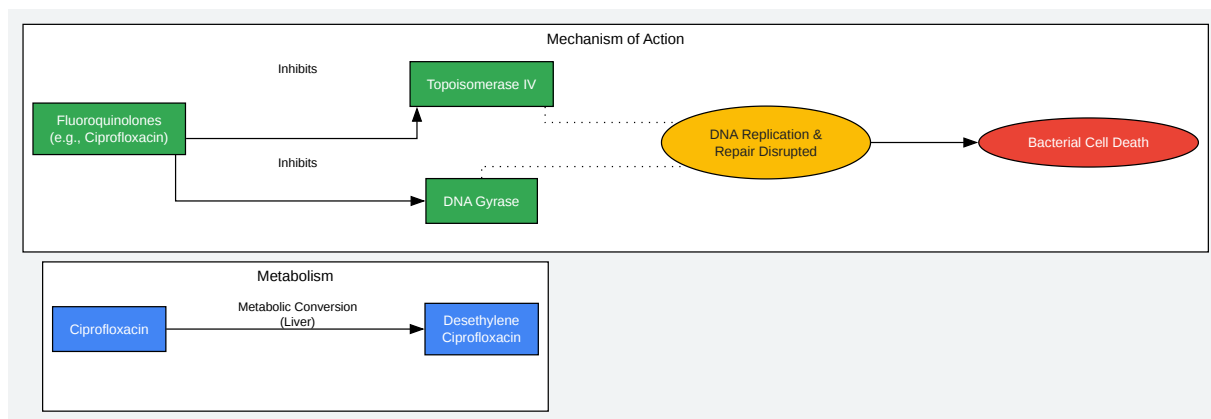
The synthesis of **Desethylene ciprofloxacin** hydrochloride can be achieved from 7-Chloro-1-cyclopropyl-6-fluoro-1,4-dihydro-4-oxoquinoline-3-carboxylic acid.[8] While detailed protocols are proprietary, the general approach involves the nucleophilic substitution of the chlorine atom at the C-7 position with ethylenediamine.

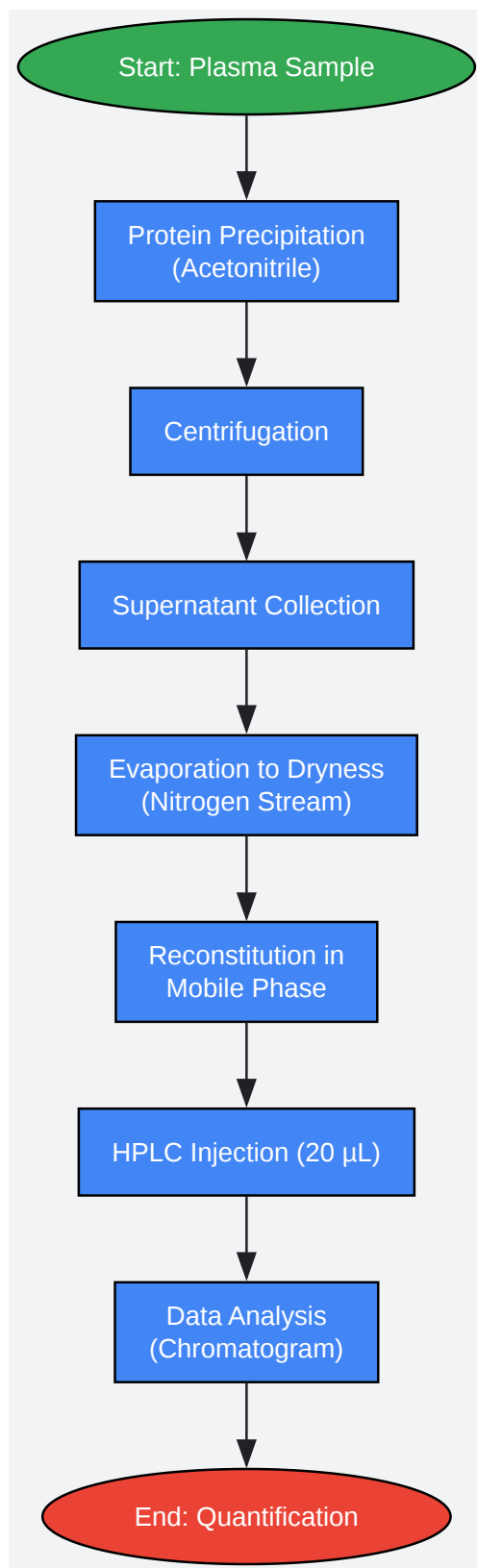
Biological Activity and Metabolism

Desethylene ciprofloxacin is a known metabolite of ciprofloxacin, formed in the liver.[3]

Ciprofloxacin itself is a potent antibacterial agent that functions by inhibiting bacterial DNA gyrase (a type II topoisomerase) and topoisomerase IV.[9][10] These enzymes are essential for bacterial DNA replication, transcription, and repair.[10] By inhibiting these enzymes, ciprofloxacin leads to the cessation of cell division and ultimately bacterial cell death.[9]

Desethylene ciprofloxacin retains some antibacterial activity, though it is less effective than ciprofloxacin.[1][4]





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